

Spectroscopic Data for 2-Butylpiperidine, HCl: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Butylpiperidine, HCl

CAS No.: 72939-23-2

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Introduction

2-Butylpiperidine, a substituted heterocyclic aliphatic amine, and its hydrochloride salt are of significant interest to researchers in medicinal chemistry and drug development due to their presence as a core scaffold in various biologically active compounds. A thorough structural elucidation and confirmation of purity are paramount for any downstream application. This technical guide provides a comprehensive overview of the spectroscopic data for 2-Butylpiperidine hydrochloride (HCl), focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document is designed to serve as a practical reference for researchers, scientists, and drug development professionals, offering not just data, but the underlying scientific rationale for its interpretation and acquisition.

The hydrochloride salt form is often preferred in pharmaceutical applications to enhance stability and aqueous solubility. The protonation of the piperidine nitrogen significantly influences the spectroscopic features, a key aspect that will be explored in the following sections.

Molecular Structure and Atom Numbering

To facilitate a clear and unambiguous discussion of the spectroscopic data, the following atom numbering scheme will be used for the 2-Butylpiperidine cation.

Caption: Molecular structure of the 2-Butylpiperidinium ion with atom numbering.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution.^{[1][2][3]} For **2-Butylpiperidine, HCl**, both ^1H and ^{13}C NMR provide a wealth of information regarding the molecular framework.

A. Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum of 2-Butylpiperidine HCl is expected to be complex due to the presence of multiple diastereotopic protons and overlapping signals. The protonation of the nitrogen atom leads to a general downfield shift of the protons on the carbons adjacent to the nitrogen (C2 and C6).

Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration	Assignment
~9.0 - 10.0	br s	2H	N^+H_2
~3.5 - 3.7	m	1H	C2-H
~3.0 - 3.2	m	2H	C6-H
~1.2 - 2.0	m	12H	C3, C4, C5, C1', C2', C3'-H
~0.9	t	3H	C4'-H ₃

Expertise & Experience: Interpreting the ^1H NMR Spectrum

- N^+H_2 Protons:** The two protons on the positively charged nitrogen are expected to appear as a broad singlet significantly downfield (δ 9.0-10.0 ppm). Their broadness is a result of rapid

exchange with trace amounts of water in the solvent and quadrupole broadening from the ^{14}N nucleus. D_2O exchange would cause this signal to disappear, a definitive diagnostic test.

- **C2 and C6 Protons:** The protons on the carbons alpha to the nitrogen (C2 and C6) are deshielded due to the electron-withdrawing effect of the adjacent N^+H_2 group. The C2 proton, being a methine proton, will appear as a multiplet due to coupling with the C3 and C1' protons. The C6 protons, being diastereotopic, will likely appear as a complex multiplet.
- **Piperidine and Butyl Chain Protons:** The remaining methylene protons of the piperidine ring (C3, C4, C5) and the butyl chain (C1', C2', C3') will resonate in the upfield region (δ 1.2-2.0 ppm) as a complex series of overlapping multiplets.
- **Terminal Methyl Group:** The terminal methyl group (C4') of the butyl chain is expected to appear as a triplet at approximately 0.9 ppm, due to coupling with the adjacent methylene protons (C3').

B. Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule.

Chemical Shift (δ) ppm (Predicted)	Assignment
~55-60	C2
~45-50	C6
~35-40	C1'
~25-30	C3, C5, C2'
~20-25	C4, C3'
~14	C4'

Expertise & Experience: Interpreting the ^{13}C NMR Spectrum

- **Carbons Adjacent to Nitrogen:** Similar to the proton spectrum, the carbons directly attached to the nitrogen (C2 and C6) are shifted downfield due to the inductive effect of the N^+H_2 group.

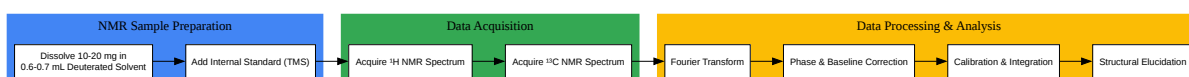
- **Aliphatic Carbons:** The remaining carbons of the piperidine ring and the butyl chain appear in the typical aliphatic region (δ 14-40 ppm). The specific chemical shifts are influenced by their substitution and proximity to the nitrogen atom.
- **Terminal Methyl Carbon:** The C4' carbon of the terminal methyl group is expected to be the most upfield signal, around 14 ppm.

C. Experimental Protocol for NMR Data Acquisition

Trustworthiness: A Self-Validating System

- **Sample Preparation:**
 - Accurately weigh 10-20 mg of **2-Butylpiperidine, HCl** and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , D $_2$ O, or Methanol- d_4). Chloroform- d is generally not recommended for amine hydrochlorides due to potential exchange and solubility issues.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS) at δ 0.00 ppm, for referencing the chemical shifts.
- **^1H NMR Acquisition:**
 - Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
 - Use a standard single-pulse experiment with a 30° pulse angle and a relaxation delay of 1-2 seconds.
 - Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .

- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID).
 - Calibrate the spectrum using the internal standard.
 - Integrate the signals in the ^1H NMR spectrum.



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Caption: Experimental workflow for NMR analysis of **2-Butylpiperidine, HCl**.

II. Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.^[4] The IR spectrum of **2-Butylpiperidine, HCl** will be characterized by absorptions corresponding to N-H, C-H, and C-N bonds.

A. Predicted IR Spectral Data

Wavenumber (cm ⁻¹) (Predicted)	Intensity	Assignment
2800-3000	Strong, Broad	N ⁺ -H stretching
2850-2960	Strong	C-H stretching (aliphatic)
~1600	Medium	N ⁺ H ₂ bending
~1450	Medium	C-H bending (scissoring)
1000-1250	Medium-Weak	C-N stretching

Expertise & Experience: Interpreting the IR Spectrum

- **N⁺-H Stretching:** The most characteristic feature of an amine salt is the broad and strong absorption in the 2800-3000 cm⁻¹ region, which is due to the stretching vibrations of the N⁺-H bonds.[5][6][7] This broadness is a result of extensive hydrogen bonding in the solid state.
- **C-H Stretching:** The sharp, strong bands between 2850 and 2960 cm⁻¹ are characteristic of the C-H stretching vibrations of the sp³ hybridized carbons in the piperidine ring and the butyl chain.
- **N⁺H₂ Bending:** The bending vibration of the N⁺H₂ group is expected to appear around 1600 cm⁻¹. This band is diagnostic for secondary amine salts.[5]
- **C-H Bending:** The methylene scissoring vibrations typically appear around 1450 cm⁻¹.
- **C-N Stretching:** The C-N stretching vibration is expected in the fingerprint region, between 1000 and 1250 cm⁻¹.

B. Experimental Protocol for IR Data Acquisition

Trustworthiness: A Self-Validating System

- **Sample Preparation (KBr Pellet Method):**
 - Thoroughly grind 1-2 mg of **2-Butylpiperidine, HCl** with approximately 100-200 mg of dry potassium bromide (KBr) in an agate mortar to create a fine, homogeneous powder.
 - Transfer the mixture to a pellet die and press it under high pressure (8-10 tons) using a hydraulic press to form a transparent or translucent pellet.
- **Data Acquisition:**
 - Place the KBr pellet in the sample holder of an FTIR spectrometer.
 - Record a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over the range of 4000-400 cm⁻¹. Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

- Data Processing:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Label the significant peaks with their corresponding wavenumbers.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure. For **2-Butylpiperidine, HCl**, electrospray ionization (ESI) in positive ion mode is a suitable technique. The observed mass will correspond to the free base (the 2-butylpiperidine cation).

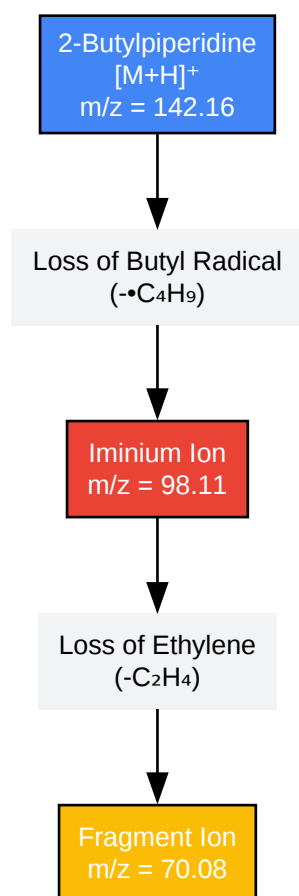
A. Predicted Mass Spectral Data

m/z (Predicted)	Relative Intensity	Assignment
142.16	High	$[M+H]^+$ (protonated molecule)
98.11	High	$[M-C_4H_9]^+$
84.08	Moderate	$[M-C_4H_9-CH_2]^+$

Expertise & Experience: Interpreting the Mass Spectrum

- Protonated Molecule $[M+H]^+$: In positive ion ESI-MS, the molecule is expected to be observed as the protonated species, $[M+H]^+$. The calculated exact mass of $C_9H_{19}N$ is 141.1517, so the protonated molecule will have an m/z of approximately 142.16.
- Alpha-Cleavage: The most characteristic fragmentation pathway for cyclic amines is alpha-cleavage, which involves the cleavage of a C-C bond adjacent to the nitrogen. For 2-butylpiperidine, the most likely fragmentation is the loss of the butyl group ($C_4H_9\bullet$) to form a stable iminium ion at m/z 98.11.^[8] This is expected to be a major fragment ion.
- Further Fragmentation: The fragment at m/z 98.11 can undergo further fragmentation, such as the loss of ethylene, to produce other smaller fragment ions.

B. Predicted Fragmentation Pathway



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Caption: Predicted major fragmentation pathway for 2-Butylpiperidine in ESI-MS.

C. Experimental Protocol for MS Data Acquisition

Trustworthiness: A Self-Validating System

- Sample Preparation:
 - Prepare a dilute solution of **2-Butylpiperidine, HCl** (approximately 1-10 µg/mL) in a suitable solvent such as methanol or a mixture of water and acetonitrile.
- Data Acquisition (ESI-MS):
 - Infuse the sample solution into the electrospray ionization source of a mass spectrometer at a constant flow rate (e.g., 5-10 µL/min).

- Acquire the mass spectrum in positive ion mode over a suitable m/z range (e.g., 50-500).
- Optimize the ESI source parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) to maximize the signal intensity of the $[M+H]^+$ ion.
- Tandem MS (MS/MS) for Fragmentation Analysis:
 - To confirm the structure, perform a product ion scan on the precursor ion at m/z 142.16.
 - Select the precursor ion in the first mass analyzer, subject it to collision-induced dissociation (CID) with an inert gas (e.g., argon) in a collision cell, and analyze the resulting fragment ions in the second mass analyzer.

Conclusion

The comprehensive spectroscopic analysis presented in this guide, including predicted NMR, IR, and MS data, provides a robust framework for the structural characterization of **2-Butylpiperidine, HCl**. By understanding the principles behind each technique and following the detailed experimental protocols, researchers can confidently verify the identity, structure, and purity of this important chemical entity. The correlation of data from these orthogonal analytical techniques provides a high degree of confidence in the final structural assignment, which is a cornerstone of scientific integrity in chemical and pharmaceutical research.

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